Technical Guide: Nonanoyl Coenzyme A Sodium Salt – Physicochemical Profiling & Bioanalytical Workflows[1]

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Compound of Interest	
Compound Name:	*Nonanoyl Coenzyme A Sodium Salt*
Cat. No.:	*B1155000*

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Executive Summary

Nonanoyl Coenzyme A (Nonanoyl-CoA) is a critical thioester intermediate in the

-oxidation of odd-chain fatty acids.[1][2] While the free acid form (

) is the theoretical reference, the sodium salt form is the industry standard for biological applications due to enhanced aqueous solubility and stability at physiological pH.[1][2]

This guide addresses a common pain point in metabolic research: the ambiguity surrounding the molecular weight (MW) of CoA salts. Unlike simple organic molecules, Nonanoyl-CoA sodium salt is often supplied as a non-stoichiometric hydrate (

), requiring precise calculation based on lot-specific Certificates of Analysis (CoA) for accurate molarity.[1][2][3]

Physicochemical Characterization

Molecular Weight & Formula Analysis[1][3][4]

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The "Molecular Weight" listed in vendor catalogs often refers to the Free Acid to facilitate molar comparisons across different salt forms. However, for gravimetric preparation, the Formula Weight (FW) of the specific salt must be used.[1]

Property	Specification	Notes
Compound Name	Nonanoyl Coenzyme A, Sodium Salt	Also known as Pelargonoyl-CoA
Free Acid Formula		Reference structure
Free Acid MW	907.76 g/mol	Exact Mass: 907.235
Salt Formula		typically ranges from 1 to 3
Salt FW (Est.)	~930 – 980 g/mol	Dependent on Na stoichiometry (Da per Na)
Appearance	White to off-white lyophilized powder	Hygroscopic
Solubility	mg/mL in	Clear, colorless solution
UV Absorption	nm	(Adenine)

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> *Critical Application Note: Do not use the Free Acid MW (907.76) to calculate the mass required for a stock solution of the sodium salt. You must check the specific container label or CoA for the Formula Weight, which accounts for sodium counter-ions and hydration water.*
>
> *[1] Calculation:*
>
> [1][2][3]

Stability & Storage Logic

The thioester bond in Nonanoyl-CoA is susceptible to hydrolysis, particularly in alkaline conditions (

) or presence of nucleophiles.[1]

- Solid State: Store at

  under desiccated conditions. Stable for

  year.
- Aqueous Solution: Unstable. Hydrolysis releases free Coenzyme A (CoASH) and Nonanoic acid.[1][2]
  - Protocol: Prepare fresh in

    mM buffer (pH 6.0–7.0).[1][2] Use Sodium Acetate or MES buffers. Avoid Tris if pH is high, as primary amines can theoretically react with thioesters over long durations, though less concern than with NHS-esters.[1][2]
  - Freeze/Thaw: Limit to 1 cycle. Aliquot immediately.

Biological Significance: The Odd-Chain -Oxidation Pathway[1][2][3]

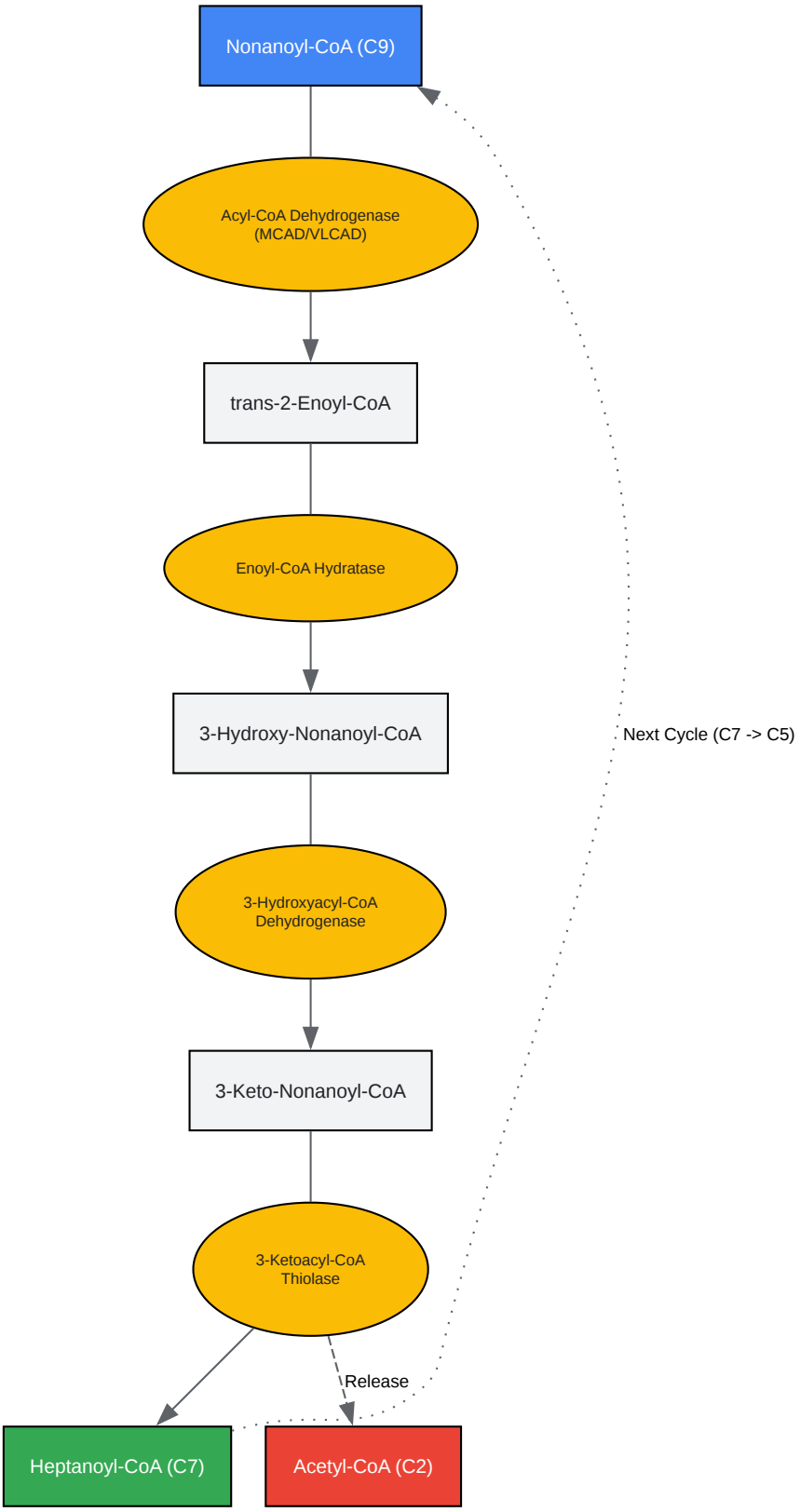
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Nonanoyl-CoA (C9) is unique compared to standard even-chain fatty acyl-CoAs (e.g., Palmitoyl-CoA).[1][2] Its oxidation yields Propionyl-CoA in the final step, linking lipid metabolism directly to the TCA cycle via Succinyl-CoA (anaplerosis).[1][2]

Metabolic Pathway Visualization

The following diagram illustrates the stepwise degradation of Nonanoyl-CoA within the mitochondrial matrix.

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Figure 1: The first spiral of Nonanoyl-CoA

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-oxidation.[1][2][3] Note that C9 oxidation eventually produces Propionyl-CoA (C3) after multiple cycles, distinguishing it from even-chain fatty acids.[1][2]

Analytical Methodologies

Quantifying Nonanoyl-CoA in biological matrices (liver, muscle, cell lysate) requires suppressing thioester hydrolysis during extraction.[1][2]

Sample Preparation Protocol (Self-Validating)

This protocol uses an internal standard (IS) validation step to ensure recovery accuracy.[1][2][3]

Reagents:

- Extraction Solvent: Acetonitrile/Isopropanol/Water (3:3:2 v/v/v).[1][2]
- Internal Standard:

  -Acetyl-CoA or Heptadecanoyl-CoA (odd chain not naturally abundant).[1][2][3]

Step-by-Step Workflow:

- Quenching: Immediately clamp tissue in liquid nitrogen.[4] Thioesters degrade within seconds of ischemia.
- Homogenization: Pulverize 50 mg tissue in liquid

  .
- Extraction: Add 500

  L cold Extraction Solvent containing 1

  M Internal Standard.

  - Validation Check: If IS recovery is

    in the final MS trace, re-extraction is required.
- Centrifugation: Spin at

for 10 min at

.

- Supernatant Clean-up: Transfer supernatant.[2][3] Optional: Pass through a weak anion exchange (WAX) SPE cartridge if lipid interference is high.[1][2]
- Analysis: Inject immediately into LC-MS/MS.

LC-MS/MS Configuration

Nonanoyl-CoA is best detected using Negative Electrospray Ionization (ESI-) due to the phosphate groups on the CoA moiety.[1][2][3]

- Column: C18 Reverse Phase (e.g., Waters HSS T3), 1.8

  m.[1]
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 9.0).[1][2] Alkaline pH improves peak shape for CoA compounds.
- Mobile Phase B: Acetonitrile.
- Transitions (MRM):
  - Precursor:

    (approx.[1][2][3]

    453.4 for Free Acid).[1]
  - Product:

    408 (ATP fragment) or

    79 (Phosphate).[1][2][3]
  - Note: The specific precursor

    must be calculated based on the exact mass of the anion (906.23 Da).

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.[1][2]

Analytical Workflow Diagram



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Figure 2: Optimized workflow for Acyl-CoA extraction and quantification, prioritizing metabolic quenching to prevent artifactual hydrolysis.

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